

# An In-depth Technical Guide to the Physicochemical Properties of 4-Methylindoline

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: **4-Methylindoline**

Cat. No.: **B3022681**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Foreword

In the landscape of pharmaceutical research and development, a comprehensive understanding of the physicochemical properties of a molecule is paramount. These properties govern a compound's behavior from synthesis and formulation to its pharmacokinetic and pharmacodynamic profile. This guide provides a detailed exploration of the core physicochemical characteristics of **4-Methylindoline**, a substituted indoline of interest in medicinal chemistry.

Due to the limited availability of published experimental data for **4-Methylindoline**, this document adopts a dual approach. Firstly, it presents the known and predicted properties of the molecule, providing a foundational dataset. Secondly, and more critically, it offers detailed, field-proven experimental protocols for the determination of these properties. This serves as a practical handbook for researchers, enabling them to generate robust and reliable data in their own laboratories. The narrative emphasizes the rationale behind experimental choices, fostering a deeper understanding of the scientific principles at play.

## Molecular Identity and Structure

**4-Methylindoline**, also known as 4-methyl-2,3-dihydro-1H-indole, is a heterocyclic aromatic compound. Its structure consists of a benzene ring fused to a five-membered nitrogen-

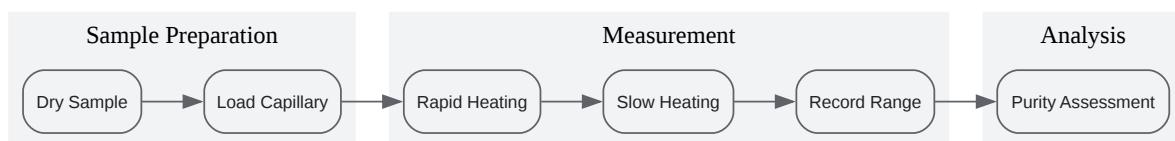
containing ring, with a methyl group substituted at the 4-position of the benzene ring. The indoline core is a saturated version of the indole ring system.

Molecular Formula: C<sub>9</sub>H<sub>11</sub>N[\[1\]](#)[\[2\]](#)

Molecular Weight: 133.19 g/mol [\[1\]](#)[\[2\]](#)

CAS Number: 62108-16-1[\[1\]](#)[\[2\]](#)

Chemical Structure:



[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 62108-16-1 | CAS DataBase [[m.chemicalbook.com](http://m.chemicalbook.com)]
- 2. 4-Methylindoline | CymitQuimica [[cymitquimica.com](http://cymitquimica.com)]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physicochemical Properties of 4-Methylindoline]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3022681#physicochemical-properties-of-4-methylindoline>]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)